

An In-depth Technical Guide to Malononitrile Dimer and its Chemical Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Malononitrile

Cat. No.: B047326

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Malononitrile dimer, chemically known as 2-aminoprop-1-ene-1,1,3-tricarbonitrile, is a highly versatile and reactive multifunctional compound. Its unique chemical structure, featuring multiple nitrile groups, an amino group, and a reactive methylene site, makes it a valuable building block in modern organic synthesis. This technical guide provides a comprehensive overview of the synthesis, physicochemical properties, and diverse chemical applications of **malononitrile** dimer, with a particular focus on its utility in the construction of complex heterocyclic scaffolds relevant to medicinal chemistry and materials science. Detailed experimental protocols for its synthesis and key reactions, along with tabulated quantitative data and mechanistic visualizations, are presented to facilitate its practical application in a research and development setting.

Introduction

Malononitrile dimer is a stable, crystalline solid that serves as a pivotal precursor in a myriad of chemical transformations.^{[1][2]} It is readily prepared from the base-catalyzed dimerization of **malononitrile**.^[3] The presence of three cyano groups, a primary amine, an α,β -unsaturated alkene system, and an acidic methylene group within a compact molecular framework bestows upon it a rich and varied reactivity profile.^[4] This allows it to participate in a wide range of reactions, including cycloadditions, cyclocondensations, cascade reactions, and multicomponent reactions (MCRs).^[1] Consequently, **malononitrile** dimer has emerged as a

privileged reactant for the diversity-oriented synthesis of a vast array of heterocyclic motifs, bis-heterocyclic compounds, fused heterocycles, and bicyclic bridged systems.[1]

The compounds synthesized from **malononitrile** dimer often exhibit significant biological activities, including potential antitumor and neurotrophic properties, making it a molecule of great interest in drug discovery and development.[2][4] Furthermore, its utility extends to the synthesis of dyes and pigments.[3] This guide aims to provide a detailed technical resource for researchers and scientists, covering the fundamental properties, synthesis, and key chemical applications of this remarkable building block.

Physicochemical and Spectral Properties

A thorough understanding of the physical and spectral properties of **malononitrile** dimer is essential for its effective use in synthesis and analysis.

Physical Properties

Malononitrile dimer is typically a light pink to beige or light brownish crystalline powder.[2] It is insoluble in water but soluble in various organic solvents.[2]

Property	Value	Reference(s)
CAS Number	868-54-2	[3]
Molecular Formula	C ₆ H ₄ N ₄	[3]
Molecular Weight	132.12 g/mol	[4]
Melting Point	171-173 °C	[2]
Appearance	Light pink to beige or light brownish powder	[2]
Solubility	Insoluble in water	[2]

Spectral Data

The structural features of **malononitrile** dimer can be unequivocally confirmed through various spectroscopic techniques.

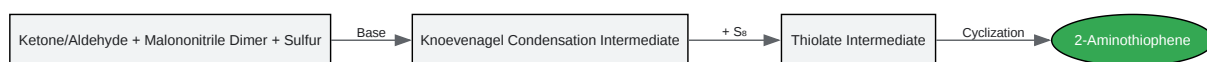
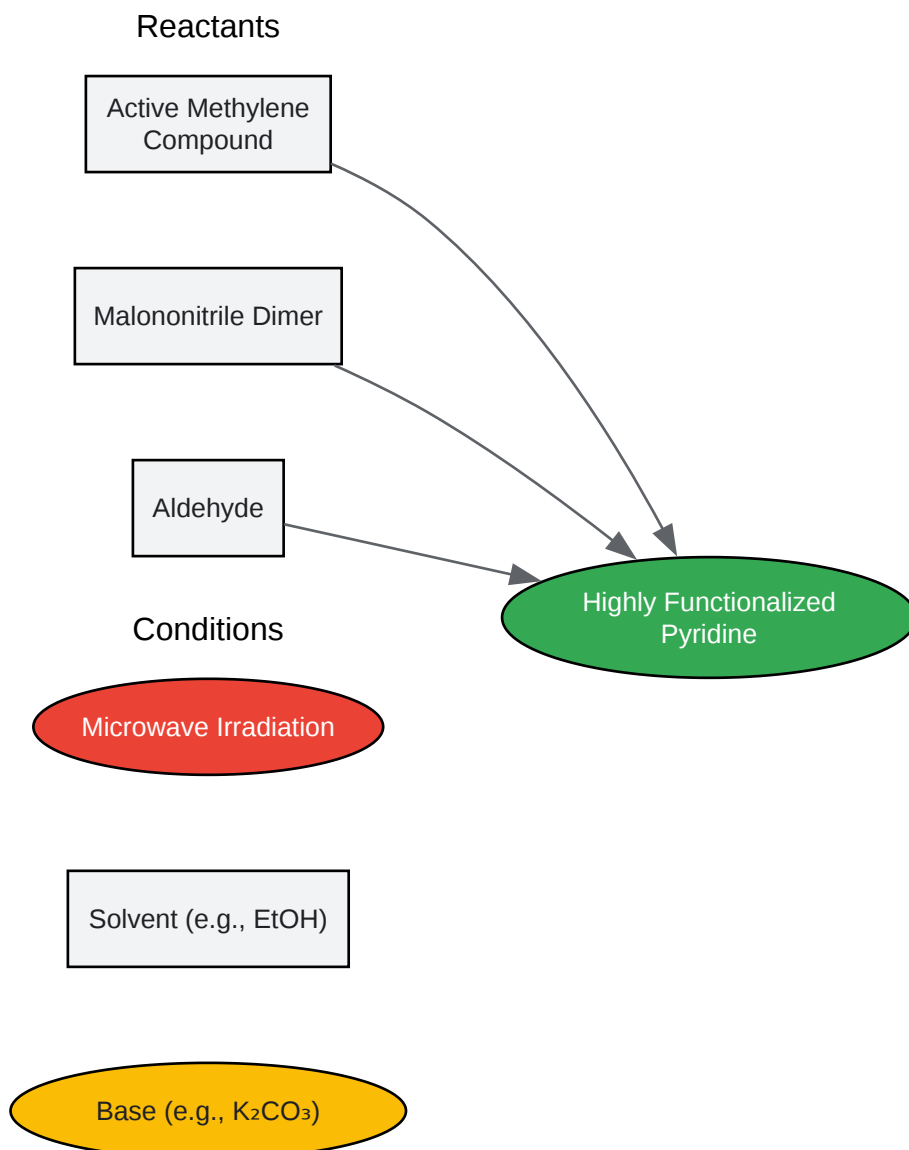
Technique	Data	Reference(s)
^1H NMR	A ^1H NMR spectrum is available. [5]	[5]
^{13}C NMR	A ^{13}C NMR spectrum is available.	
IR Spectroscopy	IR (KBr, cm^{-1}): 3435, 3322, 3286, 3176 (NH_2), 2965, 2929 (aliph. CH), 2212 (CN), 1647 (amide C=O). [6]	[6]
Mass Spectrometry	A mass spectrum is publicly available. [7]	[7]

Synthesis of Malononitrile Dimer

The most common and straightforward method for the preparation of **malononitrile** dimer is the base-catalyzed self-condensation of **malononitrile**.

Reaction Workflow

The dimerization proceeds via a Thorpe-type reaction mechanism, where a basic catalyst facilitates the nucleophilic attack of a **malononitrile** carbanion onto the nitrile group of a second **malononitrile** molecule.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Malononitrile dimer as a privileged reactant in design and skeletal diverse synthesis of heterocyclic motifs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 2-AMINO-1-PROPENE-1,1,3-TRICARBONITRILE | 868-54-2 [chemicalbook.com]
- 3. 2-氨基-1-丙烯基-1,1,3-三甲腈 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. Buy 2-aminoprop-1-ene-1,1,3-tricarbonitrile | 868-54-2 [smolecule.com]
- 5. 2-AMINO-1-PROPENE-1,1,3-TRICARBONITRILE(868-54-2) 1H NMR [m.chemicalbook.com]
- 6. A Novel Synthesis of Highly Functionalized Pyridines by a One-Pot, Three-Component Tandem Reaction of Aldehydes, Malononitrile and N-Alkyl-2-cyanoacetamides under Microwave Irradiation - PMC [pmc.ncbi.nlm.nih.gov]
- 7. spectrabase.com [spectrabase.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Malononitrile Dimer and its Chemical Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047326#malononitrile-dimer-and-its-chemical-uses]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com